

# Carboxy-PEG2-sulfonic acid solubility and stability

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Carboxy-PEG2-sulfonic acid

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An In-depth Technical Guide on the Solubility and Stability of **Carboxy-PEG2-sulfonic acid**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Carboxy-PEG2-sulfonic acid** is a bifunctional, hydrophilic linker molecule increasingly utilized in bioconjugation, drug delivery, and surface modification.[1][2][3] It belongs to the polyethylene glycol (PEG) family of polymers, which are well-regarded for their biocompatibility, non-immunogenicity, and high water solubility.[4][5] This guide provides a comprehensive overview of the solubility and stability characteristics of **Carboxy-PEG2-sulfonic acid**, supported by experimental protocols and workflow diagrams to aid researchers in its effective application.

The structure of **Carboxy-PEG2-sulfonic acid** consists of a short, two-unit polyethylene glycol chain flanked by a carboxylic acid group at one end and a sulfonic acid group at the other.[1] The carboxylic acid terminus allows for covalent conjugation to primary amines on biomolecules like proteins, peptides, or antibodies, typically via activators such as EDC or HATU.[1][6] The sulfonic acid group, a strong acid, enhances aqueous solubility and can participate in reactions like esterification and halogenation.[7][8]

Property	Value	References
Chemical Name	Carboxy-PEG2-sulfonic acid	[1][9]
Synonyms	1-sulfo-3,6-dioxanonan-9-oic acid	[8]
CAS Number	1817735-45-7	[1][9]
Molecular Formula	C7H14O7S	[1][9]
Molecular Weight	242.24 g/mol	[9]
Purity	Typically >95%	[1][9]
Appearance	Varies (consult supplier)	-
Recommended Storage	-20°C	[1][6]

Table 1: General Properties of **Carboxy-PEG2-sulfonic acid**

## Solubility Profile

The solubility of a PEG linker is a critical parameter, particularly in drug formulation and bioconjugation, where reactions are often conducted in aqueous media.

## Aqueous and Organic Solubility

**Carboxy-PEG2-sulfonic acid** is characterized by its high solubility in water.[1][6] This is a result of the hydrophilic nature of the polyethylene glycol backbone and the presence of two highly polar functional groups: the carboxylic acid and the sulfonic acid.[2][7] The sulfonic acid moiety, in particular, significantly contributes to the compound's heightened solubility in aqueous solutions.[7]

While specific quantitative solubility data (e.g., in mg/mL) for **Carboxy-PEG2-sulfonic acid** is not extensively published, the general solubility trends for short-chain PEG derivatives provide valuable insights. The solubility of PEGs in water generally decreases as their molecular weight increases.[10] Given its low molecular weight, **Carboxy-PEG2-sulfonic acid** is expected to be freely soluble in water and many polar organic solvents.

Solvent	Solubility	Comments	References
Water	Soluble	The hydrophilic PEG chain and terminal acid groups confer high aqueous solubility.	[1][6]
Aqueous Buffers (e.g., PBS)	Soluble	Expected to be highly soluble under typical physiological pH conditions.	[11]
Dimethyl sulfoxide (DMSO)	Soluble	PEGs are generally soluble in DMSO.	[10]
Methanol	Soluble	PEGs are generally soluble in methanol.	[10]
Tetrahydrofuran (THF)	Soluble	PEGs are generally soluble in THF.	[10]
Chloroform	Soluble	PEGs are generally soluble in chloroform.	[10]

Table 2: Qualitative Solubility of **Carboxy-PEG2-sulfonic acid** and Related PEG Derivatives

## Factors Affecting Solubility

- Temperature: For some short PEG chains, an increase in temperature can lead to dehydration of the PEG chain, resulting in decreased aqueous solubility.[4][12] This phenomenon is known as the lower critical solution temperature (LCST) behavior, though it is more pronounced for longer PEG chains.
- pH: The ionization state of the carboxylic acid (pKa ~3-4) and sulfonic acid (pKa < 0) groups is pH-dependent. At physiological pH (~7.4), both groups will be deprotonated and negatively charged, which enhances electrostatic interactions with water and promotes high solubility.

- Salt Concentration: High concentrations of salts can influence the solubility of PEGs, a principle utilized in PEG precipitation methods for purifying proteins and DNA.[13]

## Stability Profile

Understanding the chemical stability of **Carboxy-PEG2-sulfonic acid** is crucial for its proper storage, handling, and application, ensuring the integrity of the linker and any resulting conjugates. The primary degradation pathway for PEGs is oxidation.[14]

## Oxidative Degradation

Polyethylene glycols are susceptible to oxidative degradation, a process that can be initiated by exposure to oxygen, elevated temperatures, and light.[15][16][17] This degradation is a free-radical chain reaction that occurs at the ether linkages of the PEG backbone.[14]

- Mechanism: The process involves the formation of ether hydroperoxides, which then decompose to form various degradation products.[14][18]
- Degradation Products: Common products of PEG oxidation include aldehydes (e.g., formaldehyde), and carboxylates (e.g., formic acid, glycolic acid).[14][19] The formation of these acidic byproducts can lead to a decrease in the pH of the solution over time.[17]
- Catalysts: The presence of transition metal ions (e.g., iron) can catalyze oxidative degradation.[14]

## Hydrolytic and Enzymatic Stability

- Hydrolysis: The ether backbone of PEG is generally stable against hydrolysis under neutral and mild acidic or basic conditions.[20] Therefore, **Carboxy-PEG2-sulfonic acid** is expected to be hydrolytically stable for long-term applications.
- Enzymatic Degradation: The PEG backbone itself is not readily degraded by common mammalian enzymes.[21] However, hydrogels and other materials constructed with PEG derivatives can be rendered biodegradable by incorporating enzyme-cleavable linkages.[22][23] For **Carboxy-PEG2-sulfonic acid** itself, direct enzymatic degradation is not a primary concern under typical in vitro conditions.

Factor	Effect on Stability	Key Degradation Products	Mitigation Strategies	References
Oxygen	Promotes oxidative degradation via a free-radical mechanism.	Aldehydes, formic acid, peroxides.	Store under an inert atmosphere (e.g., argon, nitrogen). Use airtight containers.	<a href="#">[14]</a> <a href="#">[16]</a> <a href="#">[17]</a>
Temperature	Accelerates oxidative degradation. Elevated temperatures (>70°C) can cause thermal-oxidative degradation.	Ethylene glycol, lower MW PEGs.	Store at recommended low temperatures (-20°C). Avoid repeated freeze-thaw cycles.	<a href="#">[16]</a> <a href="#">[17]</a> <a href="#">[18]</a>
Light	Can initiate and accelerate oxidative degradation.	Aldehydes, formic acid.	Store in light-protected or amber containers.	<a href="#">[17]</a>
pH	Extreme pH values may affect long-term stability, but the ether backbone is generally robust. Aging of PEG solutions can lead to a drop in pH.	-	Store in buffered solutions for pH-sensitive applications. Monitor pH over time.	<a href="#">[17]</a>

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Enzymes	The PEG backbone is generally resistant to enzymatic cleavage in vivo.	-	Not a primary concern for the linker itself.	<a href="#">[21]</a>
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Table 3: Factors Influencing the Stability of Polyethylene Glycol (PEG) Derivatives

## Experimental Protocols

Detailed experimental procedures are essential for accurately characterizing the properties of **Carboxy-PEG2-sulfonic acid**.

### Protocol: Determination of Apparent Solubility

This protocol is adapted from PEG precipitation methods and can be used to determine the concentration at which a compound becomes insoluble in a given solvent system.[\[11\]](#)[\[24\]](#)

- Preparation of Stock Solutions:
  - Prepare a high-concentration stock solution of **Carboxy-PEG2-sulfonic acid** (e.g., 100 mg/mL) in the primary solvent (e.g., deionized water).
  - Prepare a series of solutions with varying concentrations of a precipitant (e.g., a high-salt buffer or a miscible organic solvent like acetone).
- Titration and Incubation:
  - In a 96-well microplate, add a fixed volume of the **Carboxy-PEG2-sulfonic acid** stock solution to each well.[\[24\]](#)
  - Add increasing volumes of the precipitant solution to the wells, creating a concentration gradient. Adjust the final volume to be equal in all wells using the primary solvent.
  - Seal the plate and incubate at a controlled temperature (e.g., 4°C or 25°C) for a set period (e.g., 2-48 hours) to allow equilibrium to be reached.[\[25\]](#)

- Analysis:
  - After incubation, visually inspect each well for the presence of a precipitate.
  - Alternatively, centrifuge the plate to pellet any precipitate and measure the concentration of the solute remaining in the supernatant using a suitable analytical method (e.g., HPLC with a Charged Aerosol Detector (CAD), as PEG lacks a strong UV chromophore).[26]
  - The apparent solubility is the concentration of the solute in the last clear well before precipitation is observed.

## Protocol: Assessment of Stability (Forced Degradation Study)

This protocol outlines a forced degradation study to identify potential degradation products and pathways.

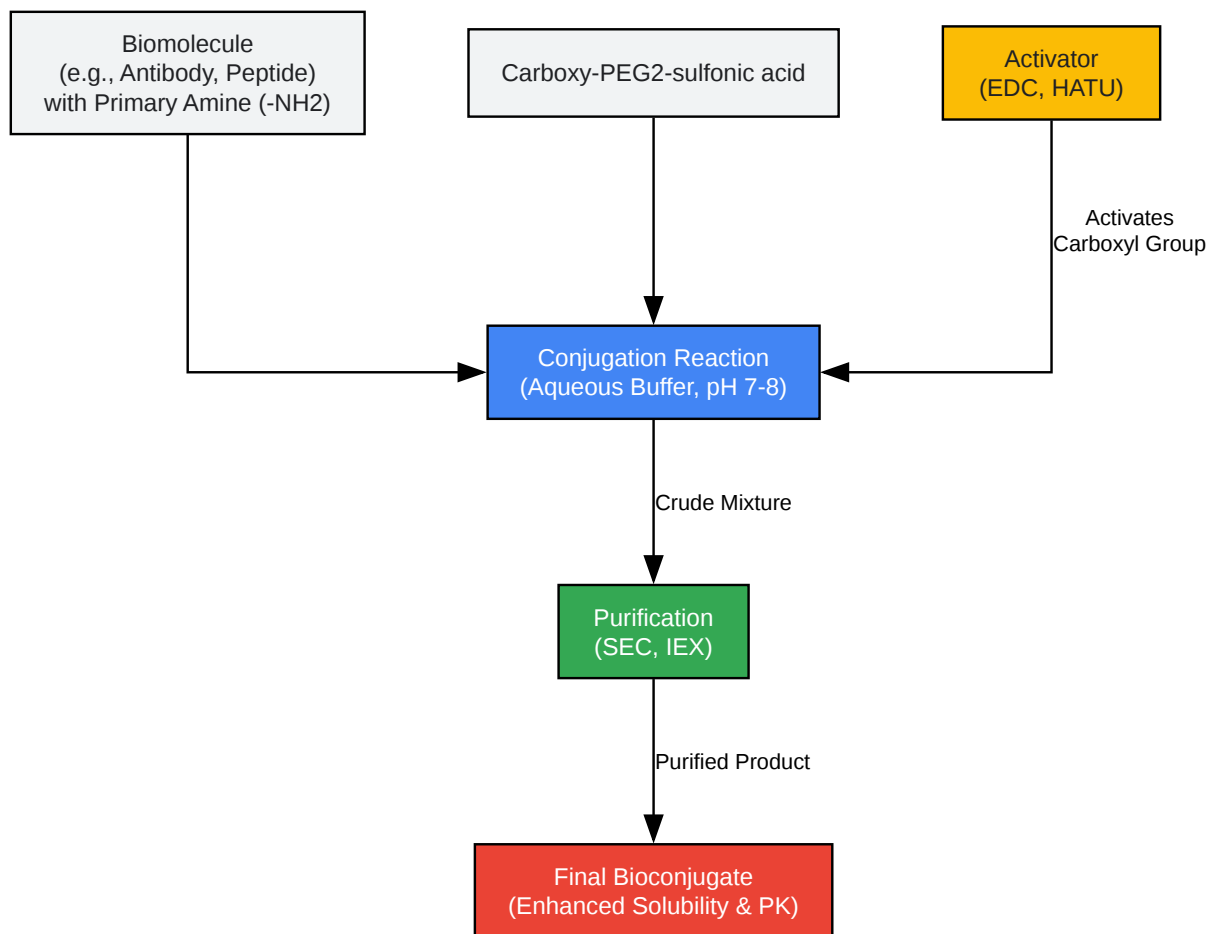
- Sample Preparation:
  - Prepare solutions of **Carboxy-PEG2-sulfonic acid** (e.g., 10 mg/mL) in relevant aqueous buffers (e.g., pH 4, 7, 9).
- Stress Conditions:
  - Oxidative Stress: Add a low concentration of hydrogen peroxide (e.g., 0.1% - 3% H<sub>2</sub>O<sub>2</sub>) to the sample solution and incubate at room temperature.[20]
  - Thermal Stress: Incubate sample solutions at elevated temperatures (e.g., 40°C, 60°C, 80°C) in both light-exposed and light-protected conditions.[17]
  - Hydrolytic Stress: Incubate sample solutions in acidic (e.g., 0.1 M HCl) and basic (e.g., 0.1 M NaOH) conditions at room temperature or elevated temperature.
- Time-Point Analysis:
  - At various time points (e.g., 0, 24, 48, 96, 192 hours), withdraw an aliquot from each stressed sample.[15]

- Quench the degradation reaction if necessary (e.g., by neutralizing pH or diluting into a stable mobile phase).
- Analytical Method:
  - Analyze the samples using a stability-indicating method, such as High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS) or Charged Aerosol Detection (CAD).[26][27]
  - Compare the chromatograms of stressed samples to the time-zero (unstressed) sample.
  - Quantify the decrease in the parent peak area and the increase in any degradation product peaks.
  - Use MS to identify the molecular weights of degradation products to elucidate the degradation pathway.[15]

## Mandatory Visualizations

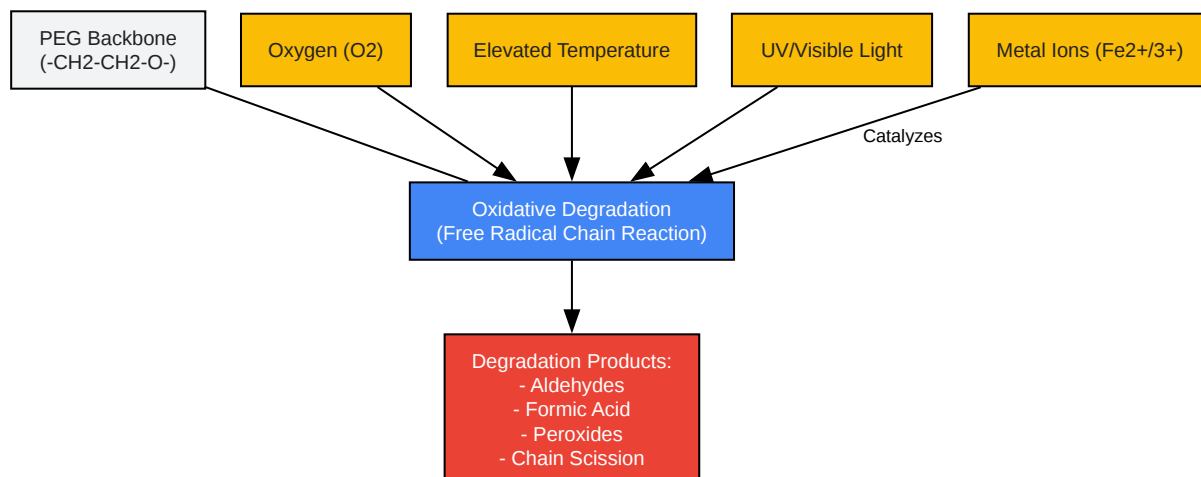
### Diagrams of Workflows and Relationships





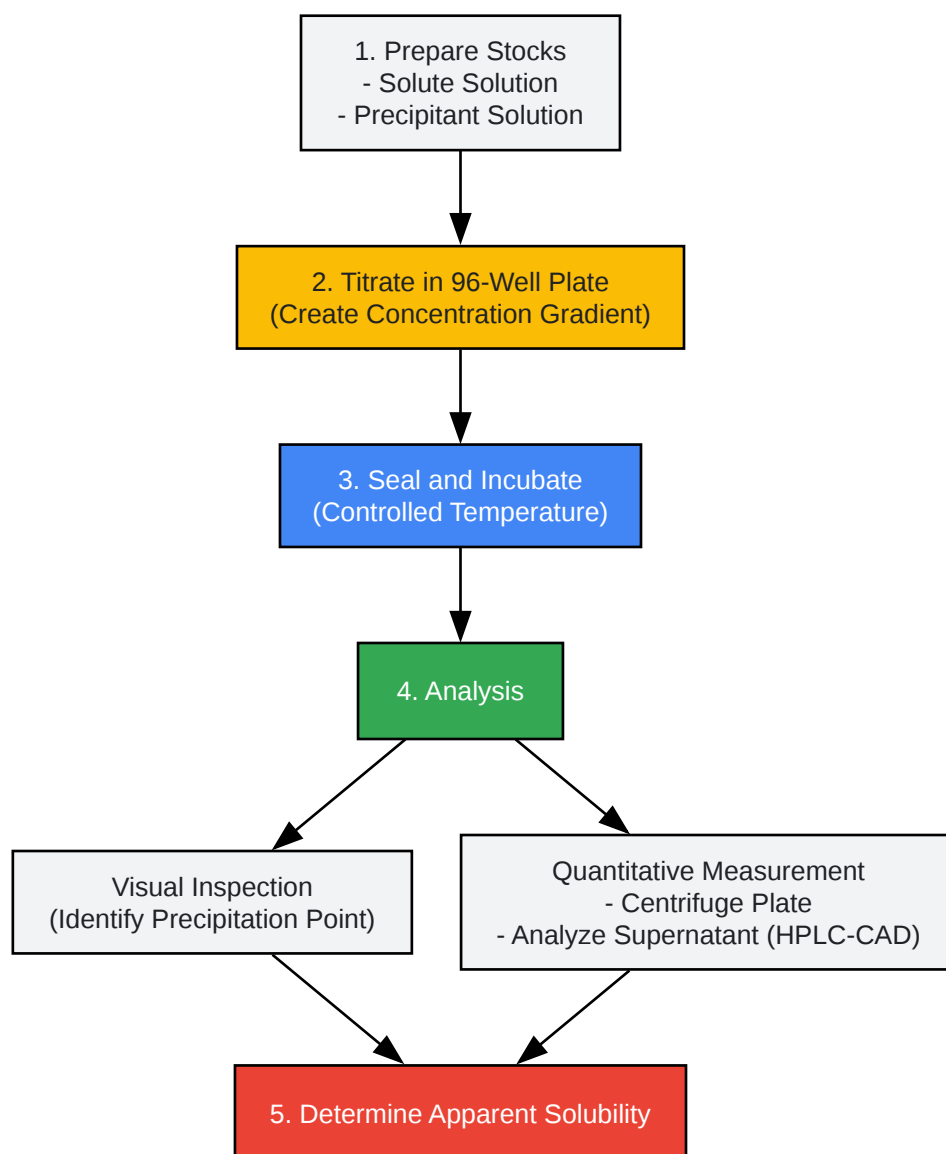
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Caption: General workflow for bioconjugation using **Carboxy-PEG2-sulfonic acid**.



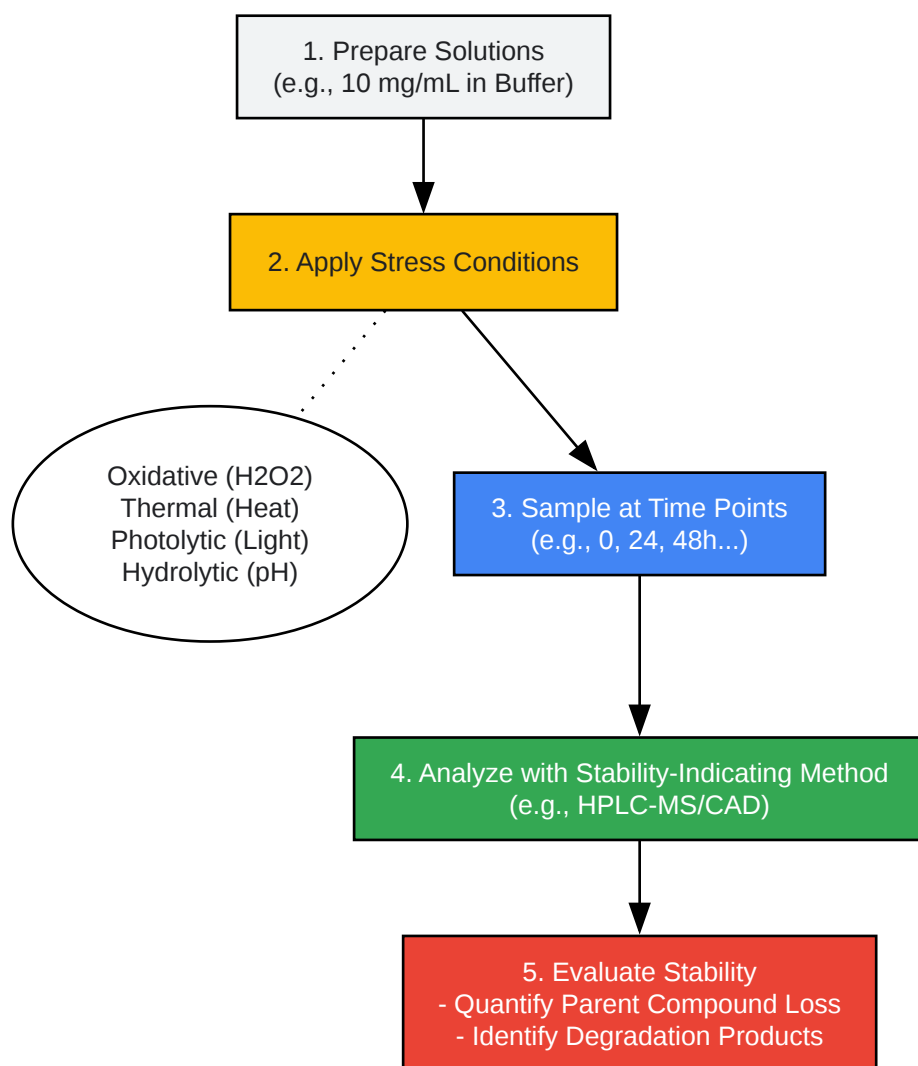
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Caption: Key factors leading to the oxidative degradation of PEG structures.



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Caption: Experimental workflow for determining apparent solubility.



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Caption: Experimental workflow for a forced degradation stability study.

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## References

- 1. Carboxy-PEG2-sulfonic acid, 1817735-45-7 | BroadPharm [broadpharm.com]
- 2. Carboxy-PEG-sulfonic acid | AxisPharm [axispharm.com]

- 3. peg sulfonic acid, sulfonic acid linker(Reagent) | AxisPharm [axispharm.com]
- 4. Soft Nanotubes Derivatized with Short PEG Chains for Thermally Controllable Extraction and Separation of Peptides - PMC [pmc.ncbi.nlm.nih.gov]
- 5. polysciences.com [polysciences.com]
- 6. Carboxy-PEG4-sulfonic acid, 1817735-25-3 | BroadPharm [broadpharm.com]
- 7. precisepeg.com [precisepeg.com]
- 8. peg.bocsci.com [peg.bocsci.com]
- 9. precisepeg.com [precisepeg.com]
- 10. Comparative Investigation of Cellular Effects of Polyethylene Glycol (PEG) Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. scispace.com [scispace.com]
- 13. A new method for the determination of critical polyethylene glycol concentration for selective precipitation of DNA fragments - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. mdpi.com [mdpi.com]
- 15. par.nsf.gov [par.nsf.gov]
- 16. m.youtube.com [m.youtube.com]
- 17. hamptonresearch.com [hamptonresearch.com]
- 18. researchgate.net [researchgate.net]
- 19. researchgate.net [researchgate.net]
- 20. Determination of the in vivo degradation mechanism of PEGDA hydrogels - PMC [pmc.ncbi.nlm.nih.gov]
- 21. mdpi.com [mdpi.com]
- 22. Synthesis and Characterization of Enzymatically Degradable PEG-Based Peptide-Containing Hydrogels - PMC [pmc.ncbi.nlm.nih.gov]
- 23. research-portal.uu.nl [research-portal.uu.nl]
- 24. Application of a PEG precipitation method for solubility screening: A tool for developing high protein concentration formulations - PMC [pmc.ncbi.nlm.nih.gov]
- 25. researchgate.net [researchgate.net]
- 26. tools.thermofisher.com [tools.thermofisher.com]

- 27. researchgate.net [researchgate.net]
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